

Essential Safety and Handling Guide for 2-(2-Aminoethoxy)ethanol

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Compound of Interest

Compound Name: Aminoethoxyethanol

Cat. No.: B8391809

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This guide provides immediate and essential safety, operational, and disposal information for handling 2-(2-Aminoethoxy)ethanol in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Classification

2-(2-Aminoethoxy)ethanol is classified as a hazardous chemical and requires careful handling to prevent exposure.^[1] It is known to cause severe skin burns, serious eye damage, and is harmful if it comes into contact with the skin.^{[2][3][4]} The substance is corrosive and can be absorbed through the skin, presenting a significant health risk.^[5] Inhalation may irritate the nose, throat, and lungs, with higher exposures potentially leading to a build-up of fluid in the lungs (pulmonary edema), which is a medical emergency.^[5]

Hazard Class	Description
Skin Corrosion	Category 1B/1C: Causes severe skin burns. ^[4]
Eye Damage	Category 1: Causes serious, potentially irreversible eye damage. ^[4]
Acute Dermal Toxicity	Category 4: Harmful in contact with skin.
Inhalation Hazard	Irritates the nose, throat, and lungs. ^[5] High concentrations can be destructive to the upper respiratory tract. ^[4]

Toxicological and Physical Properties

While no official occupational exposure limits have been established, it is crucial to follow safe work practices to minimize exposure.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Toxicity Data

Type	Value	Species
Oral LD50	5,660 mg/kg	Rat [2]
Dermal LD50	1,190 mg/kg	Rabbit [2]

| Aquatic LC50 | 460 mg/l (96 h) | Golden orfe[\[4\]](#) |

Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid [7]
Odor	Faint, fish-like or amine-like [5] [7]
pH	10.2 (10 g/L aqueous solution at 20°C) [7]
Boiling Point	218 - 224 °C (424.4 - 435.2 °F) [7]
Melting Point	-12.5 °C (9.5 °F) [7]
Flash Point	127 °C (260.6 °F) [7]

| Molecular Weight | 105.14 g/mol [\[4\]](#) |

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent direct contact and minimize exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles meeting ANSI Z.87.1 standards and a face shield. [3] [8]	Protects against splashes and vapors that can cause severe, irreversible eye damage. [2] [9]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene), a flame-resistant lab coat, long pants, and fully enclosed, chemical-resistant shoes. [1] [8] [9]	Prevents skin contact, which can cause chemical burns and systemic toxicity through absorption. [2] [5] [9]
Respiratory Protection	Work must be conducted in a certified chemical fume hood or a well-ventilated area. [7] [9] If ventilation is insufficient or exposure limits are exceeded, a NIOSH/MSHA-approved respirator is required. [1] [8]	Minimizes the inhalation of corrosive vapors that can damage the respiratory tract. [5] [9]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is critical for laboratory safety.

Safe Handling and Storage Protocol

Preparation:

- Verify the functionality of the chemical fume hood.
- Ensure an emergency eyewash station and safety shower are unobstructed and accessible.
[\[3\]](#)[\[9\]](#)
- Assemble all necessary equipment and reagents before handling the chemical.
- Put on all required PPE as specified in the table above.

Handling:

- Always handle 2-(2-Aminoethoxy)ethanol inside a chemical fume hood to prevent vapor inhalation.[\[7\]](#)
- Use appropriate, non-sparking tools and equipment to handle the chemical.[\[6\]](#)
- Avoid direct contact with skin, eyes, and clothing.[\[3\]](#)
- Keep containers tightly closed when not in use to prevent the release of vapors.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Wash hands thoroughly after handling, even if gloves were worn.[\[2\]](#)[\[3\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep containers tightly sealed and store in a locked cabinet or area.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Store away from incompatible materials, which include strong oxidizing agents, strong acids, reducing agents, isocyanates, and certain metals.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Emergency and First-Aid Procedures

Immediate action is required in the event of an exposure.

Exposure Type	First-Aid Protocol
Skin Contact	Immediately take off all contaminated clothing. [2][3] Rinse the affected area with copious amounts of water for at least 15 minutes.[7] Seek immediate medical attention as chemical burns require treatment by a physician.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[7] Remove contact lenses if present and easy to do so.[2][3] Seek immediate medical attention.[3][7]
Inhalation	Move the individual to fresh air.[1][3] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[1][7] Seek immediate medical attention.[2][3]
Ingestion	Do NOT induce vomiting.[3][7] Rinse the mouth with water.[3][7] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[2][7]

Spill and Disposal Plan

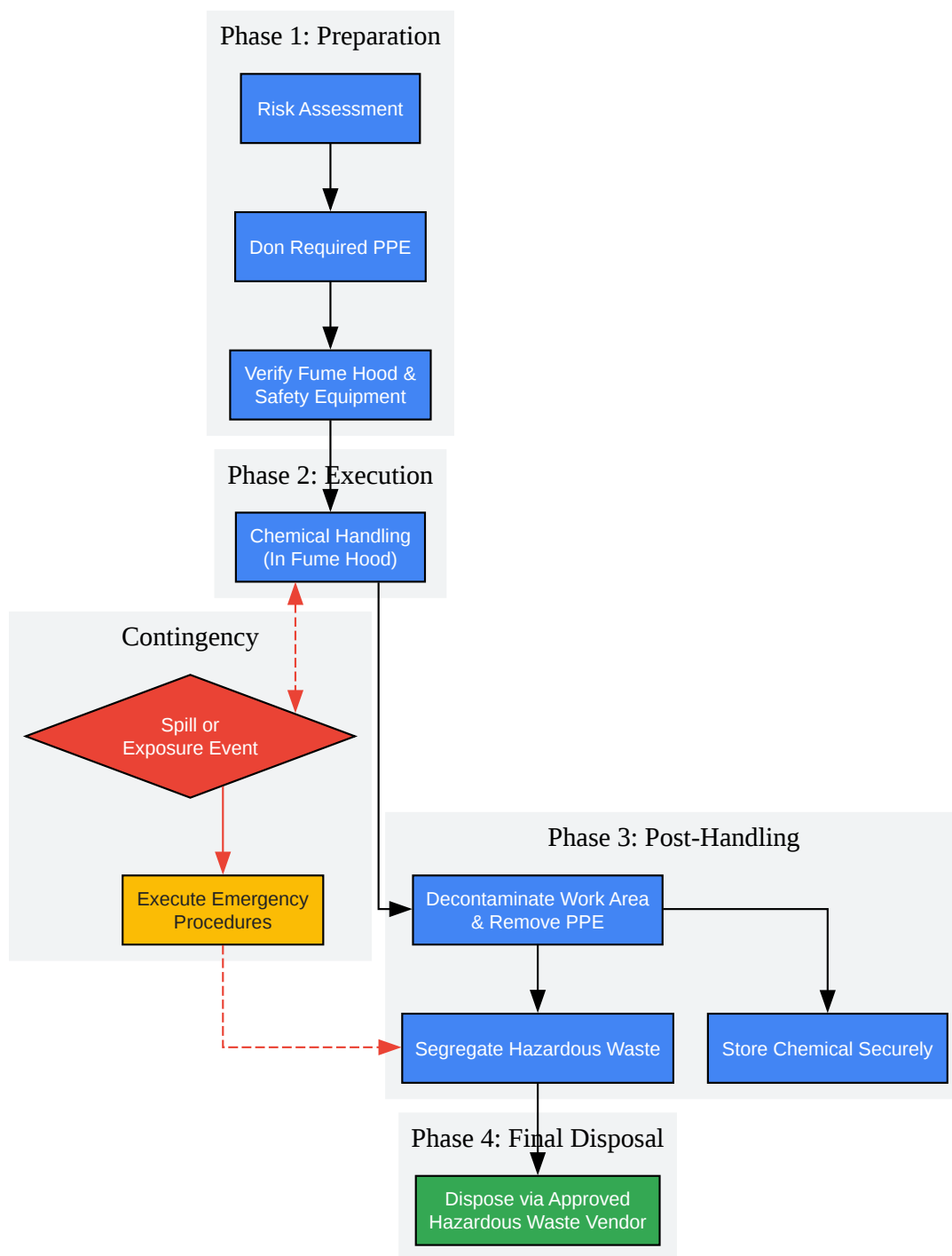
Spill Response:

- Evacuate all non-essential personnel from the area.[5]
- Ensure the area is well-ventilated.
- Wearing full PPE, contain the spill by covering it with an inert absorbent material such as vermiculite, dry sand, or earth.[5]
- Collect the absorbed material using non-sparking tools and place it into a sealed, properly labeled container for hazardous waste disposal.[1][5]
- Do not allow the spill to enter sewers or waterways.[2][5]

Disposal:

- 2-(2-Aminoethoxy)ethanol and its containers must be disposed of as hazardous waste.^[5]
- Disposal must be conducted in accordance with all applicable local, regional, and national regulations.^[2]^[3] Do not dispose of it with household garbage.^[2]
- Empty containers may retain product residue and should be treated as hazardous.^[3]

Chemical Handling Workflow



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Caption: Workflow for handling **Aminoethoxyethanol**.

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for 2-(2-Aminoethoxy)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8391809#personal-protective-equipment-for-handling-aminoethoxyethanol>]

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